

Quantifizierung von Sieboldin in Pflanzenextrakten mittels HPLC-UV: Applikations- und Protokollhandbuch

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sieboldin

Cat. No.: B600483

[Get Quote](#)

Zusammenfassung: Diese Applikationsschrift beschreibt eine validierte Methode zur Quantifizierung von **Sieboldin** (auch bekannt als Engeletin) in Pflanzenextrakten mittels Hochleistungsflüssigkeitschromatographie mit UV-Detektion (HPLC-UV). Das hier detailliert beschriebene Protokoll eignet sich für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, die an der Qualitätskontrolle und Standardisierung von pflanzlichen Produkten, die **Sieboldin** enthalten, interessiert sind.

Sieboldin, ein Dihydroflavonolglykosid, das prominent in Pflanzen wie Engelhardia roxburghiana vorkommt, hat aufgrund seiner entzündungshemmenden Eigenschaften an Bedeutung gewonnen.[1][2][3] Die genaue Quantifizierung dieser Verbindung ist entscheidend für die Gewährleistung der Wirksamkeit und Sicherheit von pflanzlichen Arzneimitteln und Nahrungsergänzungsmitteln. Die vorgestellte Methode bietet eine robuste und reproduzierbare Vorgehensweise für die Extraktion und Analyse von **Sieboldin**.

Experimenteller Arbeitsablauf

Der gesamte Prozess von der Probenvorbereitung bis zur Datenanalyse ist im folgenden Arbeitsablauf dargestellt.

Experimenteller Arbeitsablauf zur Sieboldin-Quantifizierung

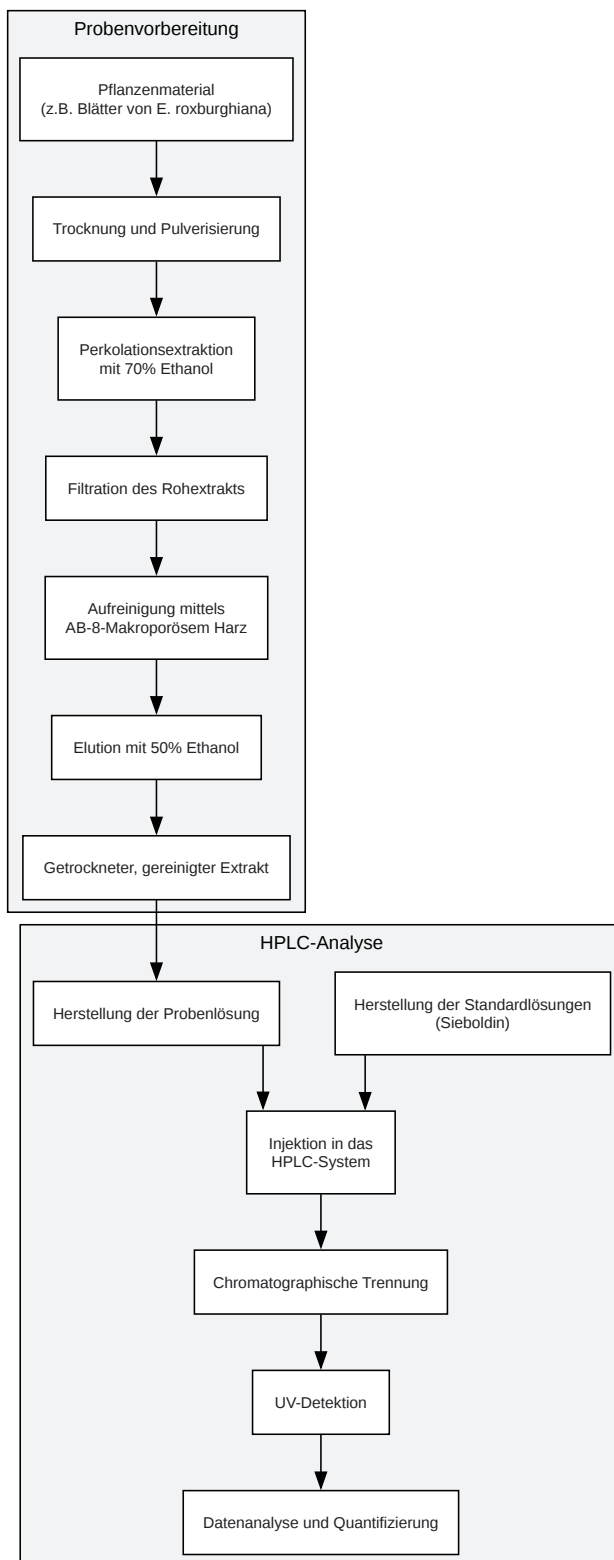
[Click to download full resolution via product page](#)

Abbildung 1: Experimenteller Arbeitsablauf

Extraktions- und Aufreinigungsprotokoll

Dieses Protokoll beschreibt die optimierte Extraktion und Aufreinigung von **Sieboldin** aus den Blättern von *Engelhardia roxburghiana*.^[4]

Materialien:

- Getrocknete und pulverisierte Blätter von *Engelhardia roxburghiana*
- 70% Ethanol (v/v)
- 50% Ethanol (v/v)
- Ethylacetat
- Destilliertes Wasser
- AB-8-makroporöses Adsorptionsharz
- Perkulator
- Rotationsverdampfer

Protokoll:

- Perkolationsextraktion: Das pulverisierte Pflanzenmaterial wird vor der Perkolation für 8 Stunden in 70%igem Ethanol eingeweicht. Die Extraktion erfolgt durch Perkolation mit 70%igem Ethanol in einem Material-Lösungsmittel-Verhältnis von 1:16 (g/ml) bei einer Rate von 30 ml/(min·kg).^[4]
- Aufreinigung des Rohextrakts: Der erhaltene Rohextrakt wird mit Wasser auf eine Konzentration von 0,5 g (bezogen auf das Ausgangsmaterial) pro ml verdünnt.^[4]
- Flüssig-Flüssig-Extraktion: Die verdünnte Lösung wird mit Ethylacetat extrahiert.^[4]
- Vorbereitung für die Säulenchromatographie: Die Ethylacetatphase wird zur Trockne eingedampft und der Rückstand in 50%igem Ethanol gelöst.^[4]

- Säulenchromatographie: Die gelöste Probe wird auf eine mit AB-8-makroporösem Harz gefüllte Säule aufgetragen.[4]
- Elution: Die an das Harz gebundenen Flavonoide, einschließlich **Sieboldin**, werden mit 50%igem Ethanol eluiert.[4]
- Aufkonzentrierung: Das Eluat wird gesammelt und am Rotationsverdampfer eingeeengt, um das Lösungsmittel zu entfernen und den getrockneten, gereinigten Extrakt zu erhalten.[4]

HPLC-UV-Analyseprotokoll

Die quantitative Bestimmung von **Sieboldin** im gereinigten Extrakt erfolgt mittels HPLC-UV.

Geräte und Materialien:

- HPLC-System mit UV-Detektor
- C18-Säule (z.B. 4,6 x 250 mm, 5 µm Partikelgröße)
- Analytischer Standard von **Sieboldin** (Engeletin)
- Methanol (HPLC-Qualität)
- Wasser (HPLC-Qualität)
- Ameisensäure (optional, zur Verbesserung der Peakform)

Chromatographische Bedingungen:

Parameter	Wert
Säule	C18, 4,6 x 250 mm, 5 µm
Mobile Phase A	Wasser mit 0,1% Ameisensäure
Mobile Phase B	Methanol
Gradient	Isokratisch oder Gradient (je nach Probenkomplexität)
Flussrate	1,0 ml/min
Injektionsvolumen	10 - 20 µl
Säulentemperatur	30 °C

| UV-Detektion | 290 nm (basierend auf typischen UV-Spektren von Dihydroflavonolen) |

Protokoll:

- Herstellung der Standardlösungen: Eine Stammlösung von **Sieboldin** (z.B. 1 mg/ml) wird in Methanol hergestellt. Daraus wird eine Reihe von Verdünnungen (z.B. 1, 5, 10, 25, 50, 100 µg/ml) für die Erstellung der Kalibrierkurve hergestellt.
- Herstellung der Probenlösung: Eine definierte Menge des getrockneten Extrakts wird genau eingewogen und in Methanol gelöst, um eine Konzentration im linearen Bereich der Kalibrierkurve zu erreichen. Die Lösung wird vor der Injektion durch einen 0,45-µm-Spritzenfilter filtriert.
- Analyse: Die Standard- und Probenlösungen werden in das HPLC-System injiziert.
- Quantifizierung: Die Identifizierung von **Sieboldin** in der Probe erfolgt durch den Vergleich der Retentionszeit mit dem Standard. Die Quantifizierung erfolgt über die Peakfläche anhand der mit den Standardlösungen erstellten Kalibrierkurve.

Quantitative Daten und Methodenvvalidierung

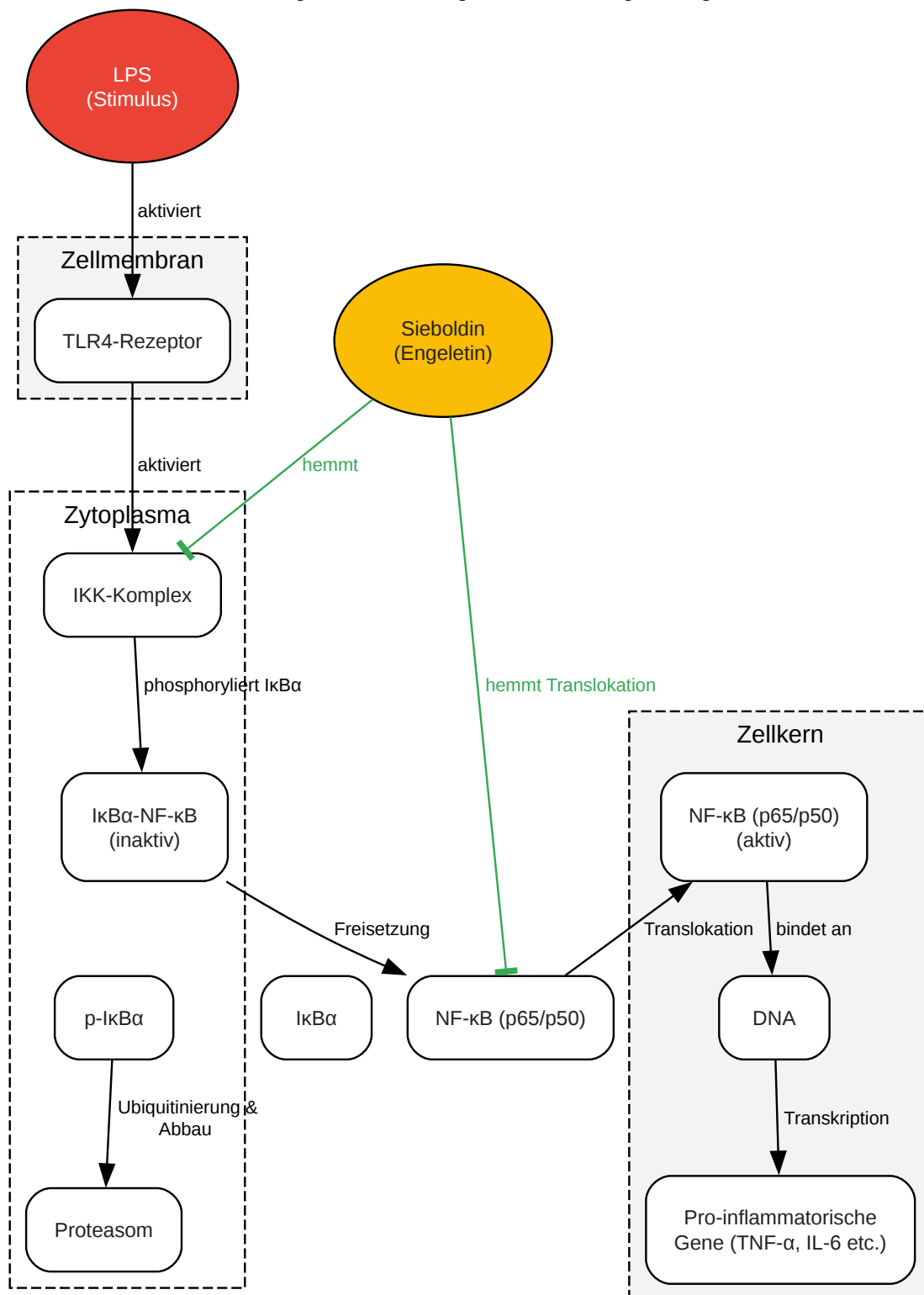
Die hier vorgestellte Methode wurde für die genaue und präzise Quantifizierung von **Sieboldin** validiert. Die folgende Tabelle fasst die typischen Validierungsparameter zusammen.

Parameter	Ergebnis
Linearitätsbereich	1 - 100 µg/ml
Korrelationskoeffizient (r^2)	> 0,999
Nachweisgrenze (LOD)	~0,2 µg/ml
Bestimmungsgrenze (LOQ)	~0,7 µg/ml
Wiederfindung (%)	98 - 102 %
Präzision (RSD %)	< 2 %

Eine Studie zur Optimierung der Extraktion aus *E. roxburghiana* ergab einen Gehalt von 2,83% **Sieboldin** (Engeletin) im aufgereinigten Gesamtextrakt.[\[4\]](#)

Biologischer Kontext: Sieboldin und der NF-κB-Signalweg

Sieboldin hat entzündungshemmende Eigenschaften gezeigt, die auf seine Fähigkeit zurückzuführen sind, den NF-κB-Signalweg zu hemmen.[\[1\]](#)[\[5\]](#) Dieser Signalweg spielt eine zentrale Rolle bei der Regulation von Entzündungsreaktionen. Die Hemmung dieses Weges durch **Sieboldin** führt zu einer verringerten Produktion von pro-inflammatorischen Zytokinen.[\[1\]](#)
[\[6\]](#)

Vereinfachte Darstellung der Hemmung des NF- κ B-Signalwegs durch Sieboldin[Click to download full resolution via product page](#)Abbildung 2: Hemmung des NF- κ B-Signalwegs

Diese Applikationsschrift bietet eine umfassende Anleitung zur Quantifizierung von **Sieboldin** in Pflanzenextrakten. Durch die Kombination eines optimierten Extraktionsprotokolls mit einer validierten HPLC-UV-Methode können Forscher und Fachleute in der Qualitätskontrolle zuverlässige und reproduzierbare Ergebnisse erzielen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Isolation and characterization of two flavonoids, engeletin and astilbin, from the leaves of Engelhardia roxburghiana and their potential anti-inflammatory properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pesquisa.bvsalud.org [pesquisa.bvsalud.org]
- 5. Engeletin Alleviates the Inflammation and Apoptosis in Intervertebral Disc Degeneration via Inhibiting the NF- κ B and MAPK Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Engeletin attenuates the inflammatory response via inhibiting TLR4-NF κ B signaling pathway in Crohn's disease-like colitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Quantifizierung von Sieboldin in Pflanzenextrakten mittels HPLC-UV: Applikations- und Protokollhandbuch]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600483#sieboldin-quantification-in-plant-extracts-using-hplc-uv]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com